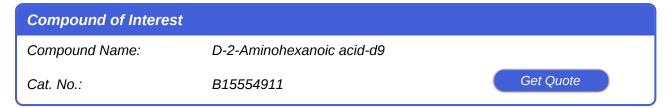


D-2-Aminohexanoic Acid-d9: A Technical Guide for Researchers

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

D-2-Aminohexanoic acid-d9, also known as D-Norleucine-d9, is the deuterium-labeled form of D-2-Aminohexanoic acid (D-Norleucine). It is a synthetic, non-proteinogenic amino acid. Due to its isotopic labeling, **D-2-Aminohexanoic acid-d9** serves as a valuable internal standard for the quantitative analysis of its non-labeled counterpart, D-Norleucine, and other related amino acids in various biological matrices. Its use in mass spectrometry-based analytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), allows for enhanced accuracy and precision by correcting for matrix effects and variations during sample preparation and analysis. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **D-2-Aminohexanoic acid-d9**, with a focus on its role as an internal standard in bioanalytical methods.

Physicochemical Properties

D-2-Aminohexanoic acid-d9 shares similar chemical properties with D-Norleucine, with the primary difference being its increased molecular weight due to the presence of nine deuterium atoms. This mass difference is the key feature utilized in its application as an internal standard.



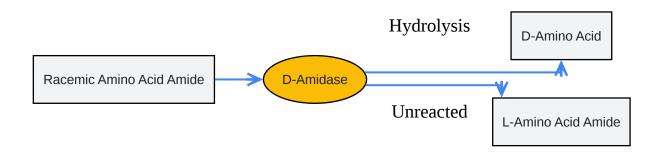
Property	D-2-Aminohexanoic acid- d9	D-2-Aminohexanoic acid (D-Norleucine)
Molecular Formula	C ₆ H ₄ D ₉ NO ₂	C ₆ H ₁₃ NO ₂ [1][2][3]
Molecular Weight	~140.23 g/mol	~131.17 g/mol [1][2][3]
Isotopic Purity	Typically ≥98 atom % D	Not Applicable
Appearance	White to off-white powder or crystals	White to off-white powder or crystals
Melting Point	≥300 °C	≥300 °C
Water Solubility	Expected to be similar to D- Norleucine	15.75 g/L at 19 °C[2]
CAS Number	2185812-01-3 (example)	327-56-0[2]

Synthesis

The synthesis of D-amino acids, including their deuterated analogs, often involves enzymatic or chemo-enzymatic methods to achieve high stereoselectivity. One common approach is the use of D-amino acid amidases or peptidases in a process of kinetic resolution or asymmetric amination.

For instance, a D-amidase can selectively hydrolyze the D-enantiomer from a racemic mixture of amino acid amides, allowing for the separation of the desired D-amino acid. The synthesis of deuterated amino acids can be achieved by incorporating deuterium-labeled starting materials or by performing hydrogen-deuterium exchange reactions under specific catalytic conditions.

Conceptual Synthesis Pathway for D-Amino Acids





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Caption: Enzymatic resolution of a racemic amino acid amide to produce a D-amino acid.

Application as an Internal Standard in Quantitative Analysis

The primary application of **D-2-Aminohexanoic acid-d9** is as an internal standard in the quantitative analysis of amino acids by LC-MS/MS or GC-MS. The addition of a known amount of the deuterated standard to a sample at the beginning of the workflow allows for the correction of analyte loss during sample preparation and variations in instrument response.

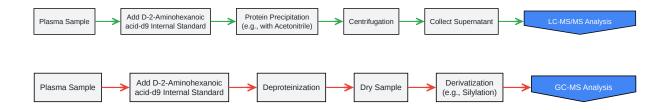
Experimental Protocols

Below are representative protocols for the use of **D-2-Aminohexanoic acid-d9** as an internal standard in LC-MS/MS and GC-MS analysis of amino acids in a biological matrix such as plasma.

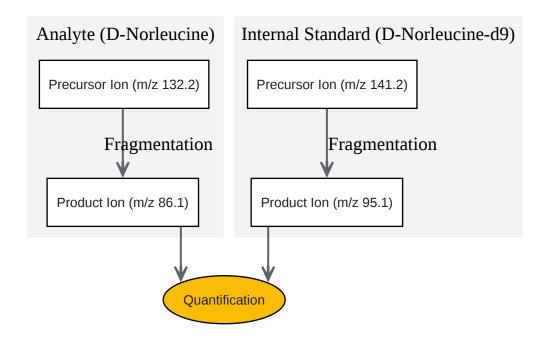
1. LC-MS/MS Method for Amino Acid Quantification

This method is suitable for the direct analysis of amino acids in plasma with minimal sample preparation.

LC-MS/MS Experimental Workflow







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References

- 1. Norleucine, D-(-)- | C6H13NO2 | CID 456468 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. D-Norleucine CAS#: 327-56-0 [chemicalbook.com]
- 3. Norleucine, (+-)- | C6H13NO2 | CID 9475 PubChem [pubchem.ncbi.nlm.nih.gov]
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